

Technical Guide & Safety Data Sheet: 4-Carboxy-2-fluorophenylisothiocyanate

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Compound of Interest

Compound Name: 4-Carboxy-2-fluorophenylisothiocyanate
CAS No.: 1027512-94-2
Cat. No.: B1497821

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Part 1: Executive Summary & Identification Strategy

Critical Identity Alert: There is a discrepancy in the identification data provided in the request.

- User Provided CAS: 115822-57-6 (Corresponds to Chroman-3-carboxylic acid, a totally different non-isothiocyanate compound).[1]
- Correct CAS for Topic:1027512-94-2 (Corresponds to **4-Carboxy-2-fluorophenylisothiocyanate**).[2][3]

This guide strictly covers the isothiocyanate derivative (CAS 1027512-94-2) due to the specific hazards associated with the -NCS functional group. Researchers must verify the container label before proceeding, as misidentification between a carboxylic acid intermediate and a reactive isothiocyanate can lead to dangerous handling errors.

Chemical Identity

Parameter	Specification
Chemical Name	4-Carboxy-2-fluorophenylisothiocyanate
IUPAC Name	3-Fluoro-4-isothiocyanatobenzoic acid
CAS Number	1027512-94-2
Molecular Formula	C ₈ H ₄ FNO ₂ S
Molecular Weight	197.19 g/mol
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, DCM; Hydrolyzes in water

Part 2: Hazard Identification & Risk Assessment (GHS)[5][6]

As a Senior Application Scientist, I categorize this compound as a Dual-Threat Reagent: it possesses both corrosive acidic properties and potent electrophilic sensitizing capabilities.

GHS Classification[5][6]

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Respiratory Sensitization: Category 1 (May cause allergy or asthma symptoms or breathing difficulties if inhaled).
- Skin Sensitization: Category 1 (May cause an allergic skin reaction).
- Specific Target Organ Toxicity (SE): Category 3 (Respiratory tract irritation).[4]

The Mechanistic Basis of Toxicity

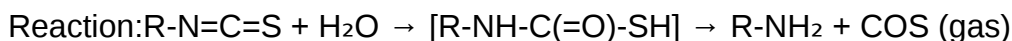
The danger lies in the Isothiocyanate (-NCS) moiety. Unlike simple acids, the carbon atom in the -N=C=S group is highly electrophilic.

- **Bioconjugation Risk:** Upon contact with biological tissue, it rapidly forms thiourea bonds with nucleophilic amine residues (lysine, N-terminus) on proteins.
- **Haptenization:** This irreversible covalent bonding turns the body's own proteins into foreign antigens (haptens), triggering an immune response (sensitization).
- **Acidic Synergy:** The carboxylic acid group (-COOH) lowers the local pH, compromising the skin barrier and accelerating the penetration of the isothiocyanate.

Part 3: Handling, Storage, and Stability Protocols[7]

The "Dry Chain" Protocol

Isothiocyanates are moisture-sensitive.[5] Water attacks the electrophilic carbon, leading to hydrolysis. This is not just a purity issue; it releases toxic Carbonyl Sulfide (COS) gas.



Storage Workflow

- **Temperature:** Store at 2–8°C (Refrigerated). Long-term storage at -20°C is preferred for high-value synthesis.
- **Atmosphere:** Strictly under Argon or Nitrogen.[1]
- **Container:** Tightly sealed glass with Parafilm or heat-shrink band.

Experimental Handling (Step-by-Step)

This protocol ensures operator safety and reagent integrity.

- **Equilibration:** Remove the vial from the fridge/freezer and let it warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture inside, ruining the remaining reagent.
- **Weighing:** Perform all weighing inside a chemical fume hood or, ideally, a glovebox.
- **Solvent Choice:** Use anhydrous solvents (DMF, DMSO) stored over molecular sieves. Avoid protic solvents (Methanol, Ethanol) unless immediate reaction is intended.

- Quenching: Never dispose of unreacted isothiocyanate directly. Quench excess reagent with an amine solution (e.g., 10% Tris buffer or dilute ammonia) for 30 minutes to convert the reactive -NCS group to a stable thiourea before disposal.

Visualization of Handling Logic



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Figure 1: The "Dry Chain" workflow prevents moisture-induced degradation and ensures safe disposal of reactive intermediates.

Part 4: Applications in Drug Development[8]

Scaffold Utility

4-Carboxy-2-fluorophenylisothiocyanate is a versatile building block in medicinal chemistry.

- Fluorine Effect: The fluorine atom at the ortho position (relative to the isothiocyanate) provides metabolic stability against ring oxidation and modulates the pKa of the benzoic acid, improving bioavailability.
- Linker Chemistry: The carboxylic acid allows for amide coupling to drugs or peptides, while the isothiocyanate remains available for "click-like" conjugation to amines.

Edman Degradation & Labeling

While Phenylisothiocyanate (PITC) is the standard for N-terminal protein sequencing (Edman degradation), the 4-carboxy derivative allows for the attachment of fluorescent tags or solid-phase resins before the sequencing reaction, enabling "Capture-and-Release" proteomics workflows.

Part 5: Emergency Response & First Aid

Critical Note: Isothiocyanates are lachrymators and potent irritants. Speed is essential.

Exposure Route	Immediate Action	Scientific Rationale
Eye Contact	Rinse for 15+ mins. Lift eyelids.	Corrosive damage to cornea is rapid; pH neutralization is vital.
Skin Contact	Wash with soap & water.[4][6] Do not use alcohol.	Alcohol increases skin permeability, driving the sensitizer deeper into the dermis.
Inhalation	Move to fresh air.[4][5] Oxygen if breathing is difficult.	Pulmonary sensitization can cause delayed bronchospasm (asthma-like attack).
Ingestion	Rinse mouth. Do NOT induce vomiting.	Vomiting re-exposes the esophagus to the corrosive compound.

Part 6: References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CAS 1027512-94-2. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024).[5][7] Hazard Communication Standard: Sensitizers. Retrieved from [\[Link\]](#)

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